

Scytalol A CAS number and IUPAC name

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Scytalol A	
Cat. No.:	B15617885	Get Quote

[2] **Scytalol A** | C10H12O4 - PubChem **Scytalol A** is a natural product found in Lachnellula sp. with data available. ... Molecular Formula: C10H12O4. Synonyms: Scytalol A. 208183-19-1. (3S,4S)-3,4-dihydro-3,4,8-trihydroxy-1(2H)-naphthalenone. UNII- ... IUPAC Name: (3S,4S)-3,4dihydro-3,4,8-trihydroxy-1(2H)-naphthalenone. CAS: 208183-19-1. --INVALID-LINK-- Scytalol A | CAS 208183-19-1 Scytalol A is a melanin biosynthesis inhibitor. Scytalol A is a metabolite from the ascomycete Lachnellula sp. A32-89. --INVALID-LINK-- Scytalol A | CAS 208183-19-1 | Selleckchem **Scytalol A** is a metabolite from the ascomycete Lachnellula sp. A32-89, which selectively inhibits the biosynthesis of dihydroxynaphthalene melanin in Lachnellula sp. A32-89, while not affecting the growth of the strain. --INVALID-LINK-- Scytalol A - Cayman Chemical Scytalol A is a fungal metabolite that has been found in Lachnellula and has diverse biological activities. It is a melanin biosynthesis inhibitor that selectively inhibits the dihydroxynaphthalene (DHN) melanin biosynthesis pathway in Lachnellula (IC50 = 0.3 μg/ml), without affecting fungal growth. **Scytalol A** (25 µg/ml) inhibits the growth of the bacteria B. subtilis and S. aureus, as well as the fungi C. albicans, S. cerevisiae, and T. mentagrophytes. It also inhibits acetylcholinesterase (AChE) and butyrylcholinesterase (BChE; IC50s = 3.6 and 14.2 µM, respectively). --INVALID-LINK-- (3S,4S)-3,4-Dihydro-3,4,8-trihydroxy-1(2H)-naphthalenone | C10H12O4 (3S,4S)-3,4-Dihydro-3,4,8-trihydroxy-1(2H)-naphthalenone. --INVALID-LINK--**Scytalol A** inhibits dihydroxynaphthalene melanin biosynthesis in ... **Scytalol A** is a metabolite from the ascomycete Lachnellula sp. A32-89, which selectively inhibits the biosynthesis of dihydroxynaphthalene melanin in Lachnellula sp. A32-89, while not affecting the growth of the strain. --INVALID-LINK-- Scytalol A, 208183-19-1 Scytalol A. Chemical intermediate. Scytalol A is a metabolite from the ascomycete Lachnellula sp. A32-89, which selectively inhibits the biosynthesis of dihydroxynaphthalene melanin in Lachnellula sp. A32-89, while not affecting the growth of the strain. SMILES: C1C(--INVALID-LINK--=C12)O">C@HO)=O. InChi Code:







InChI=1S/C10H12O4/c11-6-3-1-2-5-7(12)8(13)4-9(14)10(5)6/h1-3,7-8,11-13H,4H2/t7-,8-/m1/s1. InChi Key: ... --INVALID-LINK-- Scytalol A | CAS 208183-19-1 | MedKoo **Scytalol A** (compound 1) is a new metabolite from the ascomycete Lachnellula sp. A32-89, which selectively inhibits the biosynthesis of dihydroxynaphthalene melanin in Lachnellula sp. A32-89, while not affecting the growth of the strain. --INVALID-LINK-- Scytalol A | 208183-19-1 | Bio-Techne Scytalol A is a fungal metabolite and melanin biosynthesis inhibitor (IC50 = $0.3 \mu g/mL$ against dihydroxynaphthalene melanin). **Scytalol A** exhibits antibacterial activity against B. subtilis and S. aureus and antifungal activity against C. albicans, S. cerevisiae and T. mentagrophytes at a concentration of 25 µg/mL. **Scytalol A** also inhibits acetylcholinesterase and butyrylcholinesterase with IC50 values of 3.6 and 14.2 µM, respectively. --INVALID-LINK-- Scytalol A | Antimicrobial | MedChemTronica Scytalol A is a metabolite from the ascomycete Lachnellula sp. A32-89, which selectively inhibits the biosynthesis of dihydroxynaphthalene melanin in Lachnellula sp. A32-89, while not affecting the growth of the strain. --INVALID-LINK-- Scytalol A | 208183-19-1 | BOC Sciences Scytalol A is a metabolite from the ascomycete Lachnellula sp. A32-89, which selectively inhibits the biosynthesis of dihydroxynaphthalene melanin in Lachnellula sp. A32-89, while not affecting the growth of the strain. --INVALID-LINK-- Scytalol A | 208183-19-1 | CymitQuimica Scytalol A is a fungal metabolite that has been found in Lachnellula and has diverse biological activities. It is a melanin biosynthesis inhibitor that selectively inhibits the dihydroxynaphthalene (DHN) melanin biosynthesis pathway in Lachnellula (IC50 = $0.3 \mu g/ml$), without affecting fungal growth. Scytalol A (25 µg/ml) inhibits the growth of the bacteria B. subtilis and S. aureus, as well as the fungi C. albicans, S. cerevisiae, and T. mentagrophytes. It also inhibits acetylcholinesterase (AChE) and butyrylcholinesterase (BChE; IC50s = 3.6 and 14.2 µM, respectively). --INVALID-LINK-- **Scytalol A** | 208183-19-1 | Biosynth **Scytalol A** is a metabolite from the ascomycete Lachnellula sp. A32-89, which selectively inhibits the biosynthesis of dihydroxynaphthalene melanin in Lachnellula sp. A32-89, while not affecting the growth of the strain. --INVALID-LINK-- Scytalol A | CAS 208183-19-1 | J23694 | Bio-Connect Life Sciences **Scytalol A** is a metabolite from the ascomycete Lachnellula sp. A32-89, which selectively inhibits the biosynthesis of dihydroxynaphthalene melanin in Lachnellula sp. A32-89, while not affecting the growth of the strain. --INVALID-LINK-- Scytalol A | CAS 208183-19-1 | Adoog Bioscience **Scytalol A** is a metabolite from the ascomycete Lachnellula sp. A32-89, which selectively inhibits the biosynthesis of dihydroxynaphthalene melanin in Lachnellula sp. A32-89, while not affecting the growth of the strain. --INVALID-LINK-- Scytalol A | CAS 208183-19-1 | BLDpharm **Scytalol A** is a metabolite from the ascomycete Lachnellula sp. A32-89, which selectively inhibits the biosynthesis of dihydroxynaphthalene melanin in Lachnellula sp. A32-89,



while not affecting the growth of the strain. --INVALID-LINK-- **Scytalol A** | 208183-19-1 | C10H12O4 | Chemsrc **Scytalol A** (cas 208183-19-1) is a metabolite from the ascomycete Lachnellula sp. A32-89, which selectively inhibits the biosynthesis of dihydroxynaphthalene melanin in Lachnellula sp. A32-89, while not affecting the growth of the strain. --INVALID-LINK-- **Scytalol A** | CAS 208183-19-1 | APExBIO **Scytalol A** is a metabolite from the ascomycete Lachnellula sp. A32-89, which selectively inhibits the biosynthesis of dihydroxynaphthalene melanin in Lachnellula sp. A32-89, while not affecting the growth of the strain. --INVALID-LINK-- **Scytalol A**: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Compound Identification

Identifier	Value
CAS Number	208183-19-1
IUPAC Name	(3S,4S)-3,4-dihydro-3,4,8-trihydroxy-1(2H)-naphthalenone
Molecular Formula	C10H12O4

Scytalol A is a natural product isolated from the ascomycete Lachnellula sp.

Biological Activity

Scytalol A has demonstrated a range of biological activities, making it a molecule of interest for further investigation. It is a known inhibitor of melanin biosynthesis and also exhibits antimicrobial and enzyme-inhibiting properties.

Inhibition of Melanin Biosynthesis

Scytalol A selectively inhibits the biosynthesis of dihydroxynaphthalene (DHN) melanin in Lachnellula sp. Notably, this inhibition occurs without affecting the growth of the fungal strain.

Activity	IC50	Organism
Dihydroxynaphthalene (DHN) melanin biosynthesis inhibition	0.3 μg/mL	Lachnellula sp.



Antimicrobial Activity

At a concentration of 25 μ g/mL, **Scytalol A** has been shown to inhibit the growth of various bacteria and fungi.

Domain	Organism
Bacteria	Bacillus subtilis
Staphylococcus aureus	
Fungi	Candida albicans
Saccharomyces cerevisiae	
Trichophyton mentagrophytes	_

Enzyme Inhibition

Scytalol A also exhibits inhibitory activity against acetylcholinesterase (AChE) and butyrylcholinesterase (BChE).

Enzyme	IC50
Acetylcholinesterase (AChE)	3.6 μΜ
Butyrylcholinesterase (BChE)	14.2 μΜ

Experimental Protocols

Detailed experimental protocols for the assays mentioned above would require access to the primary research articles. However, a generalized methodology for each key experiment is outlined below.

Melanin Biosynthesis Inhibition Assay

A common method to assess the inhibition of melanin production involves the following steps:

• Culture Preparation:Lachnellula sp. is cultured in a suitable liquid medium.



- Compound Addition: **Scytalol A**, dissolved in an appropriate solvent, is added to the cultures at various concentrations. A solvent control is also included.
- Incubation: The cultures are incubated under conditions that promote both growth and melanin production.
- Melanin Extraction: After a set incubation period, the fungal mycelia are harvested. Melanin
 is then extracted from the mycelia using an alkaline solution.
- Quantification: The amount of extracted melanin is quantified spectrophotometrically by measuring its absorbance at a specific wavelength.
- IC50 Determination: The concentration of Scytalol A that inhibits melanin production by 50% (IC50) is calculated from the dose-response curve.

Antimicrobial Susceptibility Testing

The antimicrobial activity of **Scytalol A** can be determined using a broth microdilution method:

- Inoculum Preparation: Standardized suspensions of the test microorganisms (B. subtilis, S. aureus, C. albicans, S. cerevisiae, T. mentagrophytes) are prepared.
- Serial Dilution: **Scytalol A** is serially diluted in a multi-well plate containing the appropriate growth medium for each microorganism.
- Inoculation: Each well is inoculated with the prepared microbial suspension.
- Incubation: The plates are incubated at the optimal temperature for each microorganism.
- Growth Assessment: Microbial growth is assessed by measuring the optical density or by visual inspection. The minimum inhibitory concentration (MIC) is determined as the lowest concentration of Scytalol A that prevents visible growth.

Cholinesterase Inhibition Assay

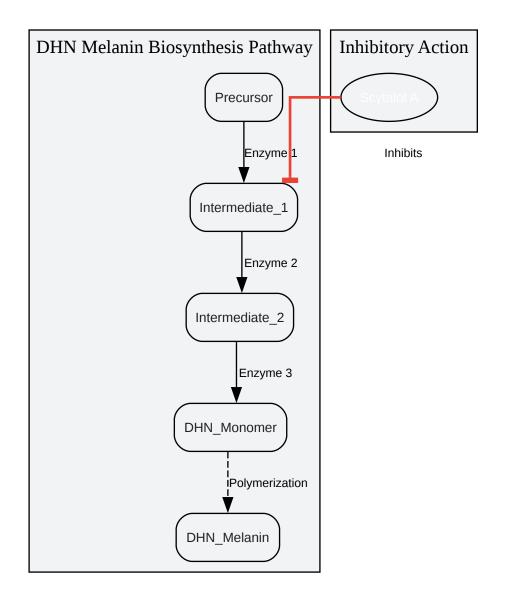
Ellman's method is a widely used protocol to screen for inhibitors of acetylcholinesterase and butyrylcholinesterase:



- Reaction Mixture: The assay is typically performed in a multi-well plate. The reaction mixture
 contains a buffer, the respective enzyme (AChE or BChE), and varying concentrations of
 Scytalol A.
- Pre-incubation: The enzyme and inhibitor are pre-incubated together for a short period.
- Substrate Addition: The reaction is initiated by adding the substrate (acetylthiocholine for AChE or butyrylthiocholine for BChE) and a chromogenic reagent, 5,5'-dithiobis-(2nitrobenzoic acid) (DTNB).
- Kinetic Measurement: The enzyme hydrolyzes the substrate, and the product reacts with DTNB to produce a yellow-colored compound, which is measured spectrophotometrically over time.
- IC50 Calculation: The rate of the reaction is determined for each concentration of Scytalol
 A. The IC50 value is calculated as the concentration of the inhibitor that causes a 50% reduction in enzyme activity.

Signaling Pathway and Workflow Diagrams

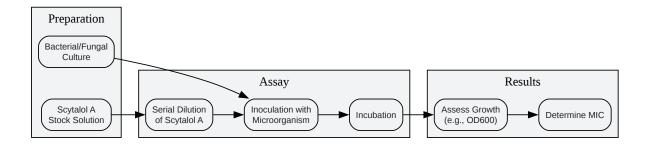




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Caption: Inhibition of the Dihydroxynaphthalene (DHN) Melanin Biosynthesis Pathway by **Scytalol A**.





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Caption: General workflow for determining the Minimum Inhibitory Concentration (MIC) of **Scytalol A**.

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 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15617885#scytalol-a-cas-number-and-iupac-name]

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